

Identifying Your C10-200 Substance

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Compound of Interest

Compound Name: C10-200
Cat. No.: B15574644

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Before proceeding with any disposal protocol, it is imperative to determine which substance you are handling. Consult your Safety Data Sheet (SDS). The CAS (Chemical Abstracts Service) number is the most reliable identifier.

- UNS C10200 Copper: A solid metal alloy with CAS number 7440-50-8.[1][2] It is typically used in electrical and electronic applications.[3][4][5]
- Isotridecanol Ethoxylate: A non-ionic surfactant, which is a liquid or waxy solid. The CAS number for the broader category is 9043-30-5.[6] This type of chemical is common in detergents, cleaners, and various industrial processes.[7]

The disposal procedures for these two substances are vastly different.

Disposal of UNS C10200 (Oxygen-Free Copper)

In its solid form, C10200 copper is generally not considered hazardous.[2] However, dust, fumes, or powders generated during processing (e.g., grinding, cutting, welding) can be hazardous if inhaled or ingested and may be classified as hazardous waste.[1][2]

Core Disposal Protocol:

- Solid Form: For solid pieces of C10200 copper, recycling is the preferred method of disposal. [1] Contact a local scrap metal recycler to arrange for pickup or drop-off.
- Dust and Fumes: Dust and other fine particles collected from machining or other processes may be classified as hazardous waste.[1]
 - These materials should be collected in a sealed, clearly labeled container.
 - The label should indicate "Hazardous Waste - Copper Dust".
 - Dispose of this waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor, in accordance with federal, state, and local regulations.[1][2]
- Contaminated Materials: Any materials used to clean up copper dust (e.g., wipes, HEPA filters) should also be disposed of as hazardous waste.

Disposal of Isotridecanol Ethoxylate

Isotridecanol ethoxylates are surfactants that are very toxic to aquatic life with long-lasting effects.[8] Therefore, they must be disposed of as hazardous waste and must not be released into the environment or sewer systems.[8][9]

Core Disposal Protocol:

- Waste Collection:
 - Collect waste isotridecanol ethoxylate and any solutions containing it in a dedicated, leak-proof, and chemically compatible container.
 - The container must be clearly labeled as "Hazardous Waste: Isotridecanol Ethoxylate" and include the appropriate hazard warnings (e.g., "Harmful," "Environmental Hazard").
- Storage: Store the waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from incompatible materials such as strong oxidizing agents, acids, and bases.[10]

- Disposal: Arrange for disposal through your institution's EHS office or a licensed hazardous waste disposal company.[6][8] Do not pour this chemical down the drain.[8][9]
- Empty Containers: Empty containers that held isotridecanol ethoxylate may still contain residue and should be treated as hazardous waste.[6] They should be disposed of through the same hazardous waste stream.[6] Do not reuse these containers.

Summary of Disposal and Safety Data

Property	UNS C10200 (Copper)	Isotridecanol Ethoxylate
CAS Number	7440-50-8[1]	9043-30-5[6]
Physical Form	Solid Metal	Liquid or Waxy Solid
Primary Hazard	Dust/fumes from processing can cause irritation.[1]	Harmful if swallowed, causes severe skin burns and eye damage, very toxic to aquatic life.[8][11]
Personal Protective Equipment (PPE)	Standard lab attire for solid form. For dust/fumes: respirator, gloves, safety glasses.[1]	Chemical-resistant gloves, safety goggles, lab coat.[6][11]
Primary Disposal Method	Recycle solid material.[1]	Incineration or other methods by a licensed hazardous waste facility.[8]
Can it be drain disposed?	No	No.[8][9]
Special Considerations	Dust can be explosive when mixed with certain materials like sodium azide.[1]	Avoid release to the environment.[8]

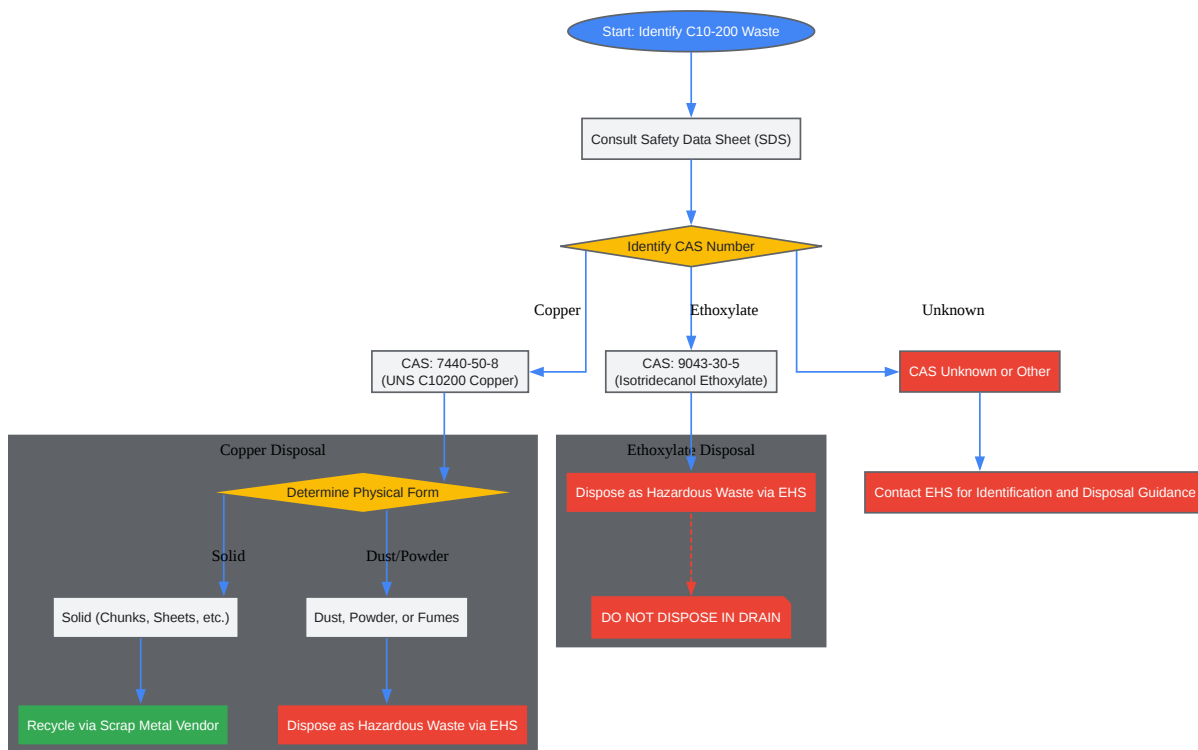
Experimental Protocols

No specific experimental protocols for the disposal of **C10-200** were cited in the search results. The standard procedure for chemical waste disposal is not typically presented as an "experiment" but as a safety and regulatory compliance workflow. The key is to follow the

guidance provided in the Safety Data Sheet and your institution's established hazardous waste management procedures.

C10-200 Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of a substance labeled "**C10-200**".



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Caption: Decision workflow for the proper disposal of **C10-200**.

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